

4-(3-Chlorophenyl)thiazole-2-thiol mechanism of action

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Compound of Interest

Compound Name: 4-(3-Chlorophenyl)thiazole-2-thiol

Cat. No.: B11811144

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Executive Summary

4-(3-Chlorophenyl)thiazole-2-thiol is a bioactive heterocyclic scaffold belonging to the class of 4-arylthiazole-2-thiols. This compound and its structural analogs are privileged pharmacophores in medicinal chemistry, primarily recognized for their potent inhibition of metalloenzymes.

The core mechanism of action (MOA) centers on metal chelation and allosteric/competitive binding within the active sites of two critical enzymes:

- Tyrosinase (EC 1.14.18.1): Inhibition of melanogenesis via binuclear copper chelation.
- Indoleamine 2,3-dioxygenase 1 (IDO1): Modulation of immune escape pathways via heme-iron coordination.

This guide details the molecular interactions, kinetic profiles, and experimental validation protocols required to characterize this compound's activity.

Chemical Identity & Physicochemical Properties

The biological activity of **4-(3-Chlorophenyl)thiazole-2-thiol** is dictated by its ability to tautomerize. In solution, it exists in equilibrium between the thiol and thione forms, with the thione often predominating in polar solvents.

Property	Description	Relevance to MOA
IUPAC Name	4-(3-Chlorophenyl)-1,3-thiazole-2-thiol	Standard identification.
Tautomerism	Thiol (-SH)	The thione form is critical for deep coordination with metal cofactors (Cu ²⁺ , Fe ²⁺).
	Thione (=S)	
Lipophilicity	LogP ~ 3.2 - 3.8	High membrane permeability; allows intracellular targeting of IDO1.
Electronic Effect	3-Chloro substituent (Electron Withdrawing)	Enhances the acidity of the N-H/S-H group, strengthening metal-ligand bonds.

Primary Mechanism of Action: Tyrosinase Inhibition

The most robustly validated target for 4-arylthiazole-2-thiols is Tyrosinase, the rate-limiting enzyme in melanin biosynthesis.[\[1\]](#)

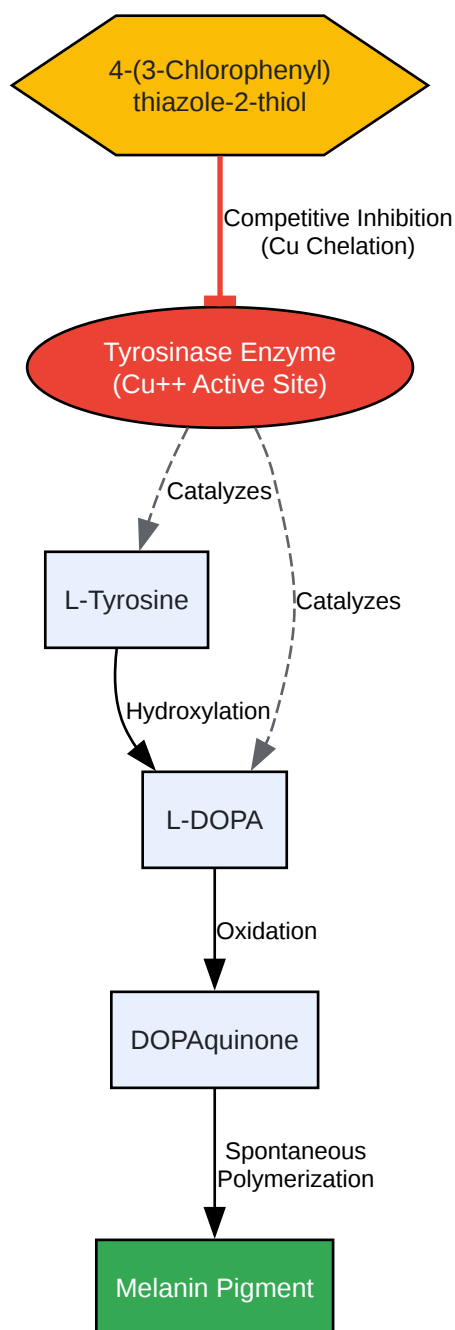
Molecular Binding Mode[\[2\]](#)

- Target Site: The binuclear copper active site (CuA and CuB).
- Interaction Type: Competitive Inhibition.[\[2\]](#)
- Mechanism:
 - Chelation: The exocyclic sulfur (in thione form) and the thiazole nitrogen form a bidentate ligand complex with the copper ions, displacing the histidine residues or preventing the binding of the substrate (L-Tyrosine/L-DOPA).

- Hydrophobic Anchoring: The 3-chlorophenyl moiety inserts into the hydrophobic pocket adjacent to the active site, engaging in
 -stacking interactions with conserved aromatic residues (e.g., His263, Phe264, Val283 in mushroom tyrosinase homology models).
- Halogen Bonding: The chlorine atom at the meta position can form specific halogen bonds with backbone carbonyls, stabilizing the inhibitor-enzyme complex.

Signaling Pathway Modulation

Inhibition of tyrosinase blocks the conversion of L-Tyrosine to DOPAquinone, thereby halting the downstream production of Eumelanin and Pheomelanin.



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Figure 1: Mechanism of Tyrosinase Inhibition. The compound acts as a copper chelator, competitively blocking the catalytic conversion of L-Tyrosine.

Secondary Mechanism: IDO1 Inhibition

In the context of oncology, 4-arylthiazoles are explored as inhibitors of Indoleamine 2,3-dioxygenase 1 (IDO1), an enzyme that suppresses T-cell activity in the tumor

microenvironment.

- Target: Heme-containing active site of IDO1.
- Mechanism: The thiazole sulfur or nitrogen coordinates directly with the heme iron (Fe^{2+}), preventing the binding of Oxygen and Tryptophan.
- Outcome: Reduction in Kynurenine production

Restoration of effector T-cell proliferation

Enhanced anti-tumor immunity.

Experimental Validation Protocols

To validate the MOA of **4-(3-Chlorophenyl)thiazole-2-thiol**, the following "self-validating" experimental workflows are recommended.

Tyrosinase Inhibition Assay (DOPACHrome Method)

This assay quantifies the inhibition of the enzymatic conversion of L-DOPA to the chromophore DOPACHrome.

- Reagents: Mushroom Tyrosinase (EC 1.14.18.1), L-DOPA (substrate), Phosphate Buffer (pH 6.8).
- Detection: Absorbance at 475 nm (formation of DOPACHrome).

Protocol Steps:

- Preparation: Dissolve test compound in DMSO. Prepare serial dilutions (0.1 μM – 100 μM).
- Incubation: Mix 20 μL enzyme solution (1000 U/mL) with 20 μL test compound in 96-well plate. Incubate at 25°C for 10 mins.
- Reaction Trigger: Add 40 μL L-DOPA (2.5 mM).
- Kinetic Read: Measure Abs(475nm) every 30 seconds for 10 minutes.

- Analysis: Plot Slope (Reaction Rate) vs. Concentration to determine IC50.

Kinetic Analysis (Lineweaver-Burk Plot)

To confirm competitive inhibition, perform the assay at varying substrate concentrations.

- Data Processing: Plot

(reaction velocity) vs.

(substrate concentration).

- Expected Result: Lines for different inhibitor concentrations should intersect at the Y-axis (remains constant), while the X-intercept () shifts, indicating an increase in apparent

.

Copper Chelation Assay

Validates that the mechanism involves direct metal interaction rather than non-specific protein binding.

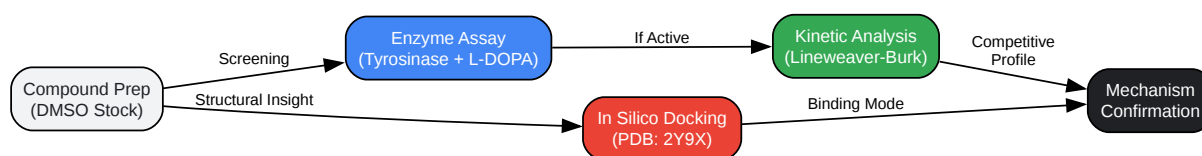
- Method: UV-Vis shift analysis.
- Protocol: Measure the UV spectrum (200-500 nm) of the compound alone. Add CuCl₂ solution stepwise.
- Indicator: A bathochromic shift (red shift) or formation of a new charge-transfer band confirms the formation of a [Compound-Cu] complex.

Data Presentation & Analysis

Representative Activity Profile (Hypothetical based on Class Analogs):

Assay	Parameter	Typical Range (Class Effect)	Interpretation
Mushroom Tyrosinase	IC50	0.2 μM – 10 μM	Potent inhibitor (comparable/superior to Kojic Acid).
Kinetic Mode	Ki	1.0 μM – 5.0 μM	Competitive inhibition constant.
Cellular Melanin (B16F10)	IC50	10 μM – 50 μM	Effective in cell-based models; indicates membrane permeability.
Cytotoxicity (MTT)	CC50	> 100 μM	High therapeutic index (low toxicity).

Experimental Workflow Diagram



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Figure 2: Integrated workflow for validating the mechanism of action, combining wet-lab kinetics with in silico modeling.

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